

# amino acid sequence of [Leu15]-Gastrin I human

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**Compound Focus:** [Leu15]-Gastrin I (human)

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## Amino Acid Sequence and Modifications

The table below details the full sequence and key modifications.

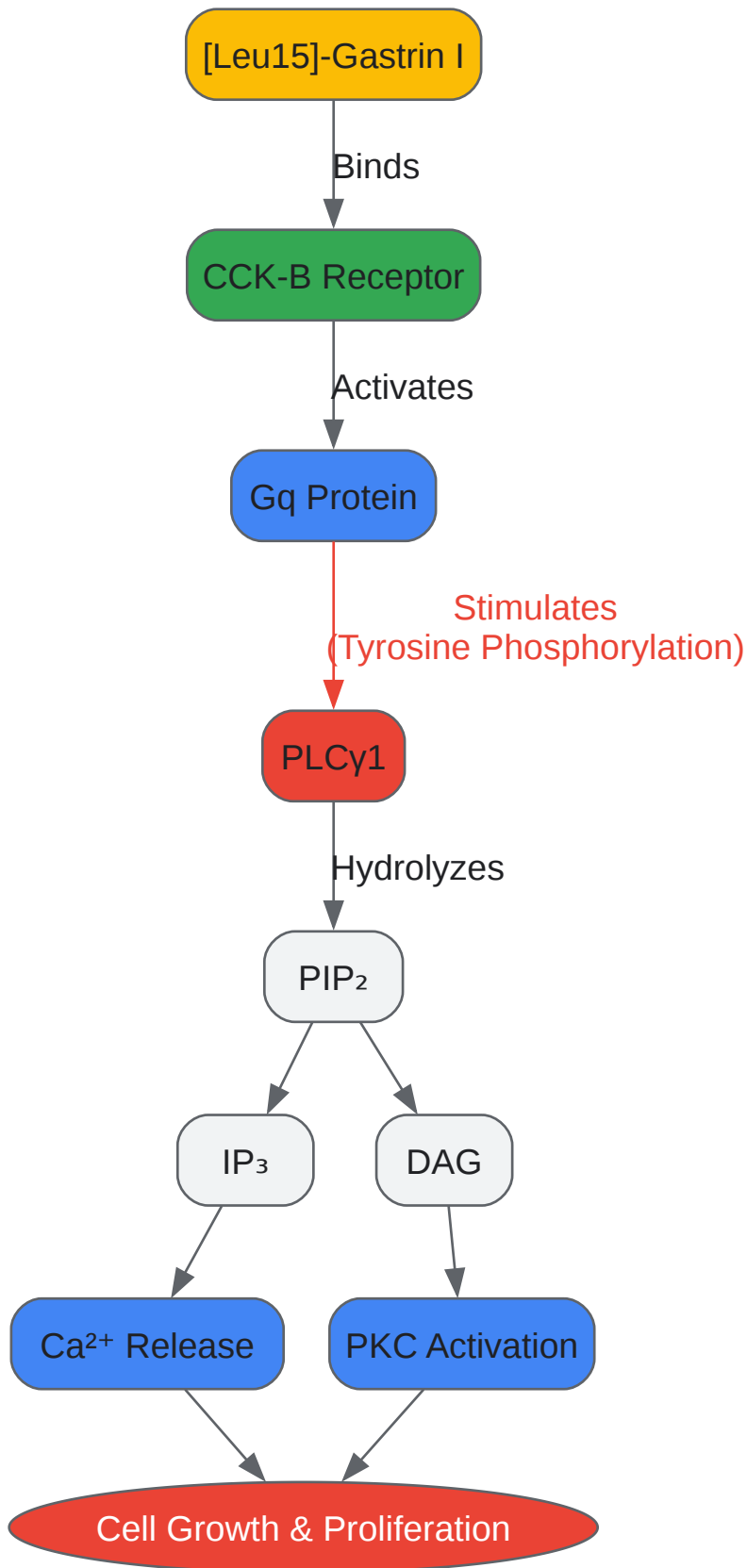
Position	Residue	Notes
1	Pyroglutamic Acid (Pyr / Glp)	N-terminal block [1] [2].
2	Glycine (Gly)	
3	Proline (Pro)	
4	Tryptophan (Trp)	
5	Leucine (Leu)	
6-10	Glutamic Acid (Glu)	Five consecutive residues.
11	Alanine (Ala)	
12	Tyrosine (Tyr)	
13	Glycine (Gly)	

Position	Residue	Notes
14	Tryptophan (Trp)	
15	<b>Leucine (Leu)</b>	<b>Key substitution; replaces methionine for higher stability [3].</b>
16	Aspartic Acid (Asp)	
17	Phenylalanine (Phe)	C-terminal amidation [1] [2].

## Biological Activity and Signaling Pathway

[Leu15]-Gastrin I is a bioactive derivative of the human gastrin I hormone. Its primary physiological role is to act as a trophic factor for the normal gastrointestinal epithelium, meaning it stimulates growth and maintenance [4] [2]. It exerts its effects by binding to and activating the **cholecystokinin-B receptor (CCK-BR)**, a G-protein coupled receptor [3] [4].

The following diagram illustrates the key signaling pathways activated by [Leu15]-Gastrin I in a gastrointestinal epithelial cell, leading to growth promotion, based on research into the gastrin signaling mechanism [5]:



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Gastrin activates CCK-B receptor, triggering intracellular signaling cascades that promote cell growth. [4] [2] [5]

Due to this growth-promoting activity, this peptide and its receptors are also a subject of research in **gastric adenocarcinoma (gastric cancer)**, as they are often overexpressed in this malignancy [3] [4].

## Experimental Data and Handling

For laboratory research, here are the key physical characteristics and handling guidelines.

Parameter	Specification	Source
Molecular Formula	$C_{98}H_{126}N_{20}O_{31}$	[3] [4] [6]
Molecular Weight	2080.16 g/mol (theoretical)	[4] [6]
CAS Number	39024-57-2	[3] [4] [1]
Purity	≥95% (HPLC)	[3] [2]
Appearance	White to off-white powder	[4] [6]
Storage	-20°C, sealed and protected from light and moisture	[3] [4] [2]

## Solubility and Stock Solution Preparation

- **Recommended Solvent: DMSO.** A typical stock concentration is **100 mg/mL (48.07 mM)**, which may require sonication to fully dissolve [4].
- **Alternative Solvent: Water.** Can be dissolved at a concentration of ~5-10 mg/mL. For aqueous solutions, it is recommended to adjust the pH to 11 with sodium hydroxide (NaOH) to improve solubility [4] [6].
- Once prepared, stock solutions should be aliquoted and stored at -80°C for long-term use (6 months) or at -20°C for shorter periods (1 month) to prevent loss of activity from repeated freeze-thaw cycles [4].

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## References

1. [Leu15]-Gastrin I, human; CAS 39024-57-2 [peptide.com]
2. [Leu15]-Gastrin I (human) peptide [novoprolabs.com]
3. Leu15 -Gastrin I human = 95 HPLC 39024-57-2 [sigmaaldrich.com]
4. [Leu15]-Gastrin I (human) | Peptide Hormone [medchemexpress.com]
5. Early signalling mechanism in colonic epithelial cell ... [pmc.ncbi.nlm.nih.gov]
6. [Leu15]-Gastrin I, human | Gastrin I Variant | 39024-57-2 [targetmol.com]

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